

safe handling and storage procedures for 2-Methyl-5-nitroaniline hydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-5-nitroaniline hydrate

Cat. No.: B1603624

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Technical Support Center: 2-Methyl-5-nitroaniline Hydrate

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Methyl-5-nitroaniline hydrate**.

Troubleshooting Guide

This guide addresses specific issues that may arise during experimentation.

Issue	Potential Cause	Recommended Action
Unexpected Color Change or Fuming Upon Addition of a Reagent	Incompatible chemical reaction. 2-Methyl-5-nitroaniline is incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates. [1] [2] [3] [4]	1. Cease the addition of the reagent immediately. 2. If safe to do so, isolate the reaction vessel in a fume hood. 3. Consult the Safety Data Sheet (SDS) for both reactants to understand the incompatibility. 4. If the reaction is vigorous, evacuate the immediate area and alert safety personnel.
Spill of Solid 2-Methyl-5-nitroaniline Hydrate	Accidental mishandling of the container.	1. Evacuate and ventilate the spill area. [5] 2. Wear appropriate Personal Protective Equipment (PPE), including gloves, protective clothing, eye protection, and a respirator. [1] [4] 3. For containment, use a clean shovel to place the material into a dry, covered container without compressing it. [5] 4. Mechanically recover the product. [5] 5. Dispose of the contained material as hazardous waste according to official regulations. [5] 6. Notify authorities if the product enters sewers or public waters. [5]
Skin or Eye Contact	Improper use of Personal Protective Equipment (PPE).	Skin Contact: 1. Immediately wash the affected skin with plenty of water. [5] 2. Take off all contaminated clothing immediately. [5] 3. If skin irritation occurs, seek medical advice. [6] Eye Contact: 1.

Rinse eyes with water as a precaution.[5] 2. If you have contact lenses, remove them if it is easy to do so. Continue rinsing. 3. Seek medical attention.

Accidental Inhalation	Inadequate ventilation or improper handling of the powder.	1. Move the affected person to fresh air and keep them comfortable for breathing.[5] 2. Call a POISON CENTER or doctor immediately.[5]
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Accidental Ingestion	Contamination of hands or failure to follow hygiene measures.	1. Rinse the mouth.[5] 2. Call a physician or POISON CENTER immediately.[5] 3. Do NOT induce vomiting.[7]
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Frequently Asked Questions (FAQs)

What are the primary hazards associated with **2-Methyl-5-nitroaniline hydrate**?

2-Methyl-5-nitroaniline is toxic if swallowed, in contact with skin, or if inhaled.[5][6] It is also suspected of causing cancer and is harmful to aquatic life with long-lasting effects.[5]

What are the proper storage conditions for **2-Methyl-5-nitroaniline hydrate**?

Store in a locked, cool, dry, and well-ventilated area in a tightly closed container.[1][5][8] Keep it away from heat, sparks, open flames, and incompatible materials such as strong oxidizing agents and strong acids.[1][4]

What personal protective equipment (PPE) should be worn when handling this compound?

It is recommended to wear protective gloves, protective clothing, eye protection, and face protection.[5] In case of insufficient ventilation, wear suitable respiratory equipment.[4]

How should **2-Methyl-5-nitroaniline hydrate** waste be disposed of?

Disposal must be done according to official regulations.[5] Dispose of the contents and container in accordance with the instructions of a licensed collector.[5] Avoid release to the environment.[1][5]

Quantitative Data Summary

Property	Value
CAS Number	99-55-8 (anhydrous)
Molecular Formula	C7H8N2O2
Melting Point	103-106 °C (lit.)[2]
Hazard Class	6.1 (Toxic)
Packing Group	II
Signal Word	Danger[5]

Experimental Protocols

Protocol for Safe Handling of 2-Methyl-5-nitroaniline Hydrate

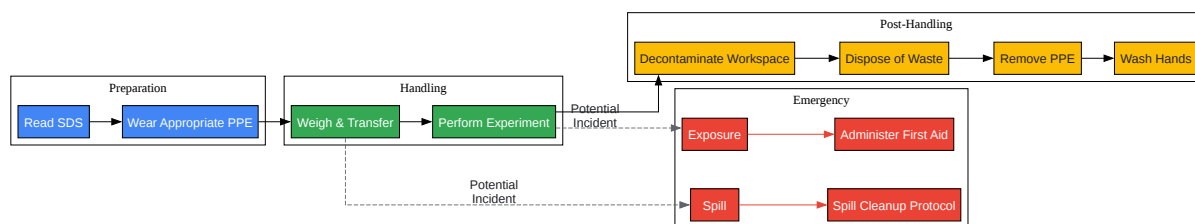
- Preparation: Before handling, ensure you have read and understood the Safety Data Sheet (SDS). Work in a well-ventilated area, preferably in a chemical fume hood.[1][5]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, a lab coat, and safety goggles.[5]
- Weighing and Transfer: When weighing and transferring the solid, avoid creating dust. Use a spatula and handle it gently.
- In Case of Exposure:
 - Skin: Immediately wash with plenty of water and remove contaminated clothing.[5]
 - Eyes: Rinse cautiously with water for several minutes.[5]
 - Inhalation: Move to fresh air and seek medical attention.[5]

- Hygiene: Do not eat, drink, or smoke when using this product.^[1]^[5] Always wash your hands after handling the chemical.^[5]

Protocol for Spill Cleanup

- Evacuate and Secure: Immediately evacuate non-essential personnel from the spill area. Eliminate all ignition sources.
- Ventilate: Ensure the area is well-ventilated.^[5]
- Don PPE: Put on the appropriate PPE, including a respirator, chemical-resistant gloves, and protective clothing.^[1]
- Containment: Carefully shovel the spilled material into a labeled, dry container with a lid.^[5] Avoid actions that could generate dust.
- Decontamination: Clean the spill area with a suitable solvent (consult your institution's safety guidelines) and then wash with soap and water.
- Waste Disposal: Seal the container with the spilled material and dispose of it as hazardous waste in accordance with local, state, and federal regulations.^[5]

Visualizations



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Caption: Workflow for Safe Handling of **2-Methyl-5-nitroaniline Hydrate**.

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References

- 1. Page loading... [wap.guidechem.com]
- 2. 2-Methyl-5-nitroaniline | 99-55-8 [chemicalbook.com]
- 3. 2-Methyl-5-Nitroaniline | C₇H₈N₂O₂ | CID 7444 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. lobachemie.com [lobachemie.com]
- 6. 2-Methyl-5-nitroaniline 99-55-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. fishersci.com [fishersci.com]

- 8. Page loading... [guidechem.com]
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Phone: (601) 213-4426
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